Pefloxacin Mesylate Dihydrate molecular descriptor correlations

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Compound Focus: **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4

Cat. No.: S538880

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Molecular Profile & Basic Properties

The following table summarizes the fundamental chemical and physical properties of **Pefloxacin Mesylate Dihydrate**.

Property	Specification
Common Name	Pefloxacin Mesylate Dihydrate [1] [2]
CAS Number	149676-40-4 [1] [2] [3]
Molecular Formula	$C_{17}H_{20}FN_3O_3 \cdot CH_4O_3S \cdot 2H_2O$ [4] [3] [5] or $C_{18}H_{28}FN_3O_8S$ [1] [2]
Molecular Weight	465.49 g/mol [1] [4] [5]
Melting Point	271°C [2]
Storage	Store at 2-8°C, light sensitive [4]
Solubility	Water: 67 mg/mL [5]

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Property	Specification
IUPAC Name	1-ethyl-6-fluoro-7-(4-methylpiperazin-1-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid methanesulfonic acid dihydrate [1]

Mechanism of Action & Metabolic Pathway

Pefloxacin is a synthetic broad-spectrum fluoroquinolone antibiotic. Its primary mechanism of action, shared with other quinolones, is the inhibition of two essential bacterial enzymes: **DNA gyrase (topoisomerase II)** and **topoisomerase IV** [2] [5].

- **DNA gyrase** is the primary target for gram-negative bacteria, while **topoisomerase IV** is the preferential target in gram-positive organisms [2].
- By binding to these enzymes, Pefloxacin interferes with the transcription and replication of bacterial DNA, causing strand breakage, supercoiling, and ultimately, bacterial cell death [2] [6].

The diagram below illustrates this mechanism and the compound's metabolic pathway.

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Comparative Pharmacokinetic & Toxicological Data

The tables below consolidate quantitative data from various studies to facilitate comparison.

Table 1: Pharmacokinetic Parameters in Different Species This table shows how the drug is processed in the body. Key parameters include half-life ($t_{½β}$), time to maximum concentration (T_{max}), and oral bioavailability [6].

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Parameter	Broiler Chickens (Oral)	Broiler Chickens (IV)	Rat (Oral, from [7])
Dose	10 mg/kg	10 mg/kg	Information not specified in sources
t½β (Elimination Half-life)	13.18 ± 0.82 h	8.44 ± 0.48 h	~2.5 hours (plasma)
T_{max} (Time to C_{max})	2.01 ± 0.12 h	Not Applicable	1 hour
C_{max} (Max Concentration)	4.02 ± 0.31 µg/mL	Not Applicable	Information not specified in sources
Oral Bioavailability	70 ± 2%	Not Applicable	Information not specified in sources
Major Metabolite	N-demethyl Pefloxacin (Norfloxacin)	N-demethyl Pefloxacin (Norfloxacin)	Information not specified in sources

Table 2: Toxicological & Efficacy Data This table compares the drug's toxicity in model organisms and its effectiveness against various bacteria (MIC = Minimal Inhibitory Concentration) [8] [5].

Model / Organism	Parameter	Value / Effect
Zebrafish Embryo	Hatching Rate	Significantly inhibited [8]
Zebrafish Embryo	Embryo/Larval Survival	Clear dose-effect relationship [8]
Zebrafish Embryo	Heart Rate & Cardiovascular Function	Affected [8]
Gram-negative Bacteria (e.g., Enterobacteriaceae)	MIC Range	0.03 - 8 mg/L [5]
Gram-positive Bacteria (e.g., Staphylococci)	MIC Range	0.125 - 0.5 mg/L [5]

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Model / Organism	Parameter	Value / Effect
Pseudomonas aeruginosa	MIC Range	1 - 4 mg/L [5]

Key Experimental Protocols

For researchers looking to replicate or understand the studies cited, here are summaries of the core methodologies.

Protocol for Mass Balance and Metabolism Study using 19F NMR

This protocol, based on a study comparing 19F NMR spectroscopy with traditional radiolabeled methods, is used to track the drug and its metabolites in biological systems [7].

- **Animal Model:** Male Sprague-Dawley rats (both intact and bile duct-cannulated).
- **Dosing:** Pefloxacin was administered orally, and a parallel study was conducted with carbon-14 ([^{14}C]) radiolabeled pefloxacin for direct comparison.
- **Sample Collection:** Plasma, urine, feces, and bile were collected at predetermined time points. Selected tissues (brain, heart, kidney, liver, lung, spleen) were also analyzed.
- **Sample Analysis via 19F NMR:**
  - **Preparation:** Biological samples (e.g., urine, plasma) were mixed with a deuterated solvent (D_2O) for signal locking and placed in NMR tubes.
  - **Instrumentation:** ^{19}F NMR spectra were acquired using a NMR spectrometer equipped with a broadband observe probe.
  - **Quantification:** The concentration of pefloxacin and its metabolites was determined based on the integral of their respective ^{19}F NMR signals, leveraging the inherent quantitative nature of NMR.

Protocol for Assessing Developmental Toxicity in Zebrafish

This protocol outlines a method to evaluate the toxic effects of pharmaceuticals on early developmental stages using zebrafish embryos as a model organism [8].

- **Embryo Collection & Selection:** Zebrafish embryos are obtained and only fertilized eggs with a fertilization rate higher than 95% are selected for the experiment.

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- **Exposure Setup:**
  - Embryos are placed in a 24-well plate (e.g., 6 embryos per well in 1 mL of solution).
  - A control group is incubated in reconstituted buffer (RB), while the experimental groups are incubated in various concentrations of Pefloxacin solution.
  - Multiple replicates (e.g., 5) are prepared for each group.
- **Incubation Conditions:** The plates are maintained in an incubator at 26 ± 0.5°C with a 12-hour light/12-hour dark photoperiod.
- **Endpoint Monitoring:** For a set period (e.g., up to 9 days), the following are recorded daily:
  - **Mortality:** Judged by the absence of heartbeat and movement.
  - **Hatching Rate:** The number of embryos that successfully hatch.
  - **Malformations:** Observed under a stereomicroscope (e.g., pericardial edema, spinal curvature).
  - **Heart Rate:** Measured by counting heartbeats over a defined time interval.

Key Insights for Researchers

- **19F NMR as a Powerful Alternative:** The study in [7] demonstrates that quantitative ^{19}F NMR can provide mass balance, metabolic profile, and tissue distribution data for fluorinated compounds like Pefloxacin that is comparable to traditional radiolabeled studies. This can be particularly valuable in early drug discovery before radiolabeled compounds are synthesized.
- **Consider Species-Specific Kinetics:** The pharmacokinetic data in [6] highlights significant interspecies differences. The elimination half-life in chickens is much longer than in rats [7], underscoring the importance of conducting kinetics studies in the target species for veterinary drug development.
- **Environmental & Off-Target Toxicity:** The zebrafish embryo model [8] reveals potential developmental and cardiovascular toxicities that may not be apparent in standard bacterial or mammalian cell-based assays. This is crucial for a comprehensive risk-benefit assessment.

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